RO4597014 in vivo experimental protocol for mice

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Compound of Interest

Compound Name:	*RO4597014*
CAS No.:	*710321-76-9*
Cat. No.:	*B8432580*

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Technical Guide: In Vivo Application of **RO4597014** (Glucokinase Activator)

Part 1: Executive Summary & Mechanism

RO4597014 (also known as Compound 4 in Roche discovery literature) is a potent, small-molecule Glucokinase Activator (GKA) designed to treat Type 2 Diabetes Mellitus (T2DM). Unlike its predecessor Piragliatin (RO4389620), **RO4597014** was engineered to eliminate metabolite redox cycling, a liability that caused liver toxicity in earlier GKAs.

Mechanism of Action: **RO4597014** functions as an allosteric activator of Glucokinase (GK), the "glucose sensor" enzyme primarily expressed in pancreatic

-cells and hepatocytes.

- Pancreas: Increases glucose sensitivity, lowering the threshold for glucose-stimulated insulin secretion (GSIS).
- Liver: Enhances glucose uptake and glycogen synthesis, suppressing hepatic glucose output.

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Therapeutic Profile:

- Indication: Type 2 Diabetes (T2DM).[1][2]
- Key Advantage: Improved lipophilic ligand efficiency (LLE) and absence of CYP3A4 time-dependent inhibition or hERG liability compared to earlier generations.
- In Vivo Potency: Significant glucose lowering in C57BL/6J and Diet-Induced Obese (DIO) mice at doses

  10 mg/kg.[2]

Part 2: Formulation & Preparation

Critical Note on Solubility: **RO4597014** is lipophilic (LogD ~2.7). Proper vehicle selection is paramount to ensure bioavailability and avoid precipitation in the gastrointestinal tract.

Recommended Vehicle Systems

For oral gavage (PO) in mice, use Vehicle A (Standard Suspension) for routine efficacy studies. Use Vehicle B (Solution) if higher bioavailability is required or for pharmacokinetic (PK) analysis.

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Vehicle Type	Composition	Preparation Method
Vehicle A (Standard)	0.5% Methylcellulose (MC) + 0.1% Tween 80 in water	1. Heat 1/3 volume of water to 80°C. Add MC powder; stir to wet.2. Add remaining cold water and Tween 80.3. Stir at 4°C overnight to hydrate.4. Suspend RO4597014 by probe sonication.
Vehicle B (Solution)	20% Hydroxypropyl- -cyclodextrin (HP- -CD) in pH 7.4 PBS	1. Dissolve HP- -CD in PBS.2. Add RO4597014 slowly with vortexing.3. Adjust pH if necessary (avoid extreme pH).4. Sonicate until clear.

Dosing Specifications:

- Dose Volume: 10 mL/kg (standard for mice).
- Concentration:
  - For 10 mg/kg dose
    1.0 mg/mL.
  - For 50 mg/kg dose
    5.0 mg/mL.
- Stability: Prepare fresh daily. Protect from light.

Part 3: Experimental Design

Study A: Acute Glucose Lowering (OGTT)

Objective: Assess the immediate impact of **RO4597014** on glucose tolerance.

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- Animal Model: C57BL/6J (Lean) or db/db (Diabetic) mice, male, 8-10 weeks.
- Groups (n=8-10/group):
  - Vehicle Control.[3][4]
  - **RO4597014** Low Dose (10 mg/kg).[5]
  - **RO4597014** High Dose (30-50 mg/kg).
  - Positive Control (e.g., Metformin 250 mg/kg or Sitagliptin 10 mg/kg).

Study B: Chronic Efficacy (DIO Model)

Objective: Evaluate sustained glycemic control and body weight effects.

- Animal Model: Diet-Induced Obese (DIO) C57BL/6J mice (fed 60% fat diet for >12 weeks).
- Duration: 14 - 28 days.
- Dosing Frequency: BID (Twice Daily) or QD (Once Daily) based on PK half-life.
- Readouts: Fasting Blood Glucose (FBG), HbA1c (terminal), Plasma Insulin, Body Weight.

Part 4: Detailed Step-by-Step Protocol

Phase 1: Pre-Study Conditioning

- Acclimatization: House mice for 7 days with standard light/dark cycles (12h/12h).
- Handling: Handle mice daily (sham dosing) for 3 days prior to the experiment to reduce stress-induced hyperglycemia.

Phase 2: Acute Oral Glucose Tolerance Test (OGTT)

- Fasting: Fast mice for 4 to 6 hours (morning fast). Note: Overnight fasting is often too severe for db/db mice and depletes liver glycogen, masking GKA effects.
- Baseline Measurement (T-60): Measure blood glucose via tail snip using a calibrated glucometer.

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- Drug Administration (T-60): Administer **RO4597014** or Vehicle via oral gavage (PO).
- Glucose Challenge (T0): One hour post-drug, administer Glucose solution (2 g/kg, 20% solution) via PO.
- Sampling: Measure blood glucose at T=15, 30, 60, and 120 minutes post-glucose challenge.
- Insulin Sampling (Optional): Collect 20

  L blood via tail vein at T=0 and T=15 min into EDTA tubes for plasma insulin ELISA.

Phase 3: Data Analysis

- Primary Endpoint: Area Under the Curve (AUC) for glucose excursion (

).
- Efficacy Criterion: A statistically significant reduction in

  compared to vehicle (ANOVA, Dunnett's test).
- Safety Check: Monitor for hypoglycemia (Blood Glucose < 50 mg/dL).

Part 5: Visualization (Workflows & Pathways)

Figure 1: Experimental Workflow & Signaling Pathway

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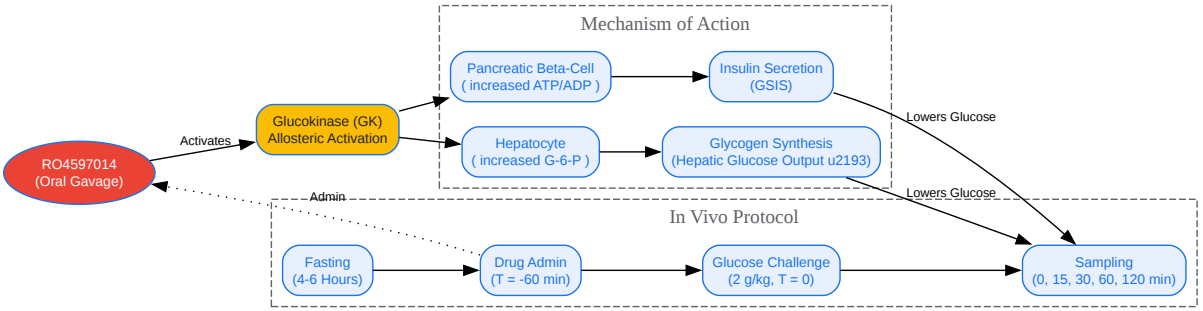

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Caption: Figure 1. Integrated workflow for **RO4597014** administration and its dual-mechanism action in pancreatic and hepatic tissues.

Part 6: Safety & Toxicology

While **RO4597014** was designed to minimize toxicity, researchers must monitor for mechanism-based hypoglycemia.

- Hypoglycemia: If glucose drops <40 mg/dL, administer IP glucose rescue immediately.
- Liver Enzymes: In chronic studies, measure ALT/AST to confirm the absence of liver toxicity (a liability of previous GKAs like Piragliatin).

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